

Technical Support Center: JWG-071

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Compound of Interest

Compound Name: JWG-071
Cat. No.: B10817683

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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to preparing fresh solutions of **JWG-071**. This guide includes detailed protocols, troubleshooting advice, and essential chemical and biological information to ensure successful experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is **JWG-071** and what is its primary mechanism of action?

A1: **JWG-071** is a potent and selective chemical probe for Extracellular signal-regulated kinase 5 (ERK5), also known as MAPK7.^{[1][2][3][4][5]} It functions as an ATP-competitive kinase inhibitor. **JWG-071** also shows inhibitory activity against Leucine-rich repeat kinase 2 (LRRK2). Its selectivity for ERK5 over BRD4 is a notable characteristic.

Q2: What are the basic chemical properties of **JWG-071**?

A2: The key chemical properties of **JWG-071** are summarized in the table below.

Property	Value
CAS Number	2250323-50-1
Molecular Formula	C ₃₄ H ₄₄ N ₈ O ₃
Molecular Weight	612.76 g/mol
Appearance	White to beige powder
Purity	≥98% (HPLC)

Q3: How should solid **JWG-071** be stored?

A3: Solid **JWG-071** powder should be stored at -20°C for long-term stability (up to 3 years). For short-term storage, it can be kept at 2-8°C.

Q4: How stable are **JWG-071** solutions?

A4: Solutions of **JWG-071** are generally considered unstable and it is highly recommended to prepare them fresh for each experiment. If storage of a stock solution is necessary, it is recommended to store it in aliquots at -80°C for up to 6 months or at -20°C for up to 1 year to minimize freeze-thaw cycles. A stock solution in DMSO at 4°C is stable for up to 2 weeks.

Experimental Protocols

Preparing a **JWG-071** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **JWG-071** in Dimethyl Sulfoxide (DMSO).

Materials:

- **JWG-071** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer

- Sonicator (optional)

Procedure:

- Weighing: Accurately weigh the desired amount of **JWG-071** powder. For 1 mL of a 10 mM stock solution, you will need 6.13 mg of **JWG-071** (Molecular Weight: 612.76 g/mol).
- Dissolution: Add the appropriate volume of anhydrous DMSO to the **JWG-071** powder.
- Mixing: Vortex the solution thoroughly until the powder is completely dissolved. If dissolution is slow, gentle warming or sonication can be used to aid the process.
- Storage: If not for immediate use, aliquot the stock solution into smaller volumes in sterile tubes and store at -20°C or -80°C.

Preparing a **JWG-071** Working Solution for In Vivo Studies

The following are example protocols for preparing **JWG-071** for in vivo administration. The final concentration and vehicle composition may need to be optimized for your specific experimental model.

Protocol 1: PEG300, Tween-80, and Saline Formulation

- Prepare a stock solution of **JWG-071** in DMSO (e.g., 25 mg/mL).
- To prepare a 1 mL working solution, add the solvents in the following order, ensuring complete mixing after each addition:
 - 400 µL of PEG300
 - 100 µL of the 25 mg/mL DMSO stock solution
 - 50 µL of Tween-80
 - 450 µL of Saline (0.9% w/v NaCl in sterile water)

- This will result in a final solution with a **JWG-071** concentration of 2.5 mg/mL (4.08 mM) in a vehicle of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.

Protocol 2: SBE- β -CD in Saline Formulation

- Prepare a stock solution of **JWG-071** in DMSO.
- Prepare a 20% (w/v) solution of Sulfobutyl ether beta-cyclodextrin (SBE- β -CD) in saline.
- To prepare the final formulation, add the solvents in the following order:
 - 90% of the 20% SBE- β -CD in saline solution
 - 10% of the **JWG-071** DMSO stock solution
- This formulation can achieve a solubility of ≥ 2.5 mg/mL (4.08 mM).

Protocol 3: Corn Oil Formulation

- Prepare a stock solution of **JWG-071** in DMSO.
- Add the solvents in the following order:
 - 90% Corn Oil
 - 10% of the **JWG-071** DMSO stock solution
- This formulation can achieve a solubility of ≥ 2.5 mg/mL (4.08 mM).

Troubleshooting Guide

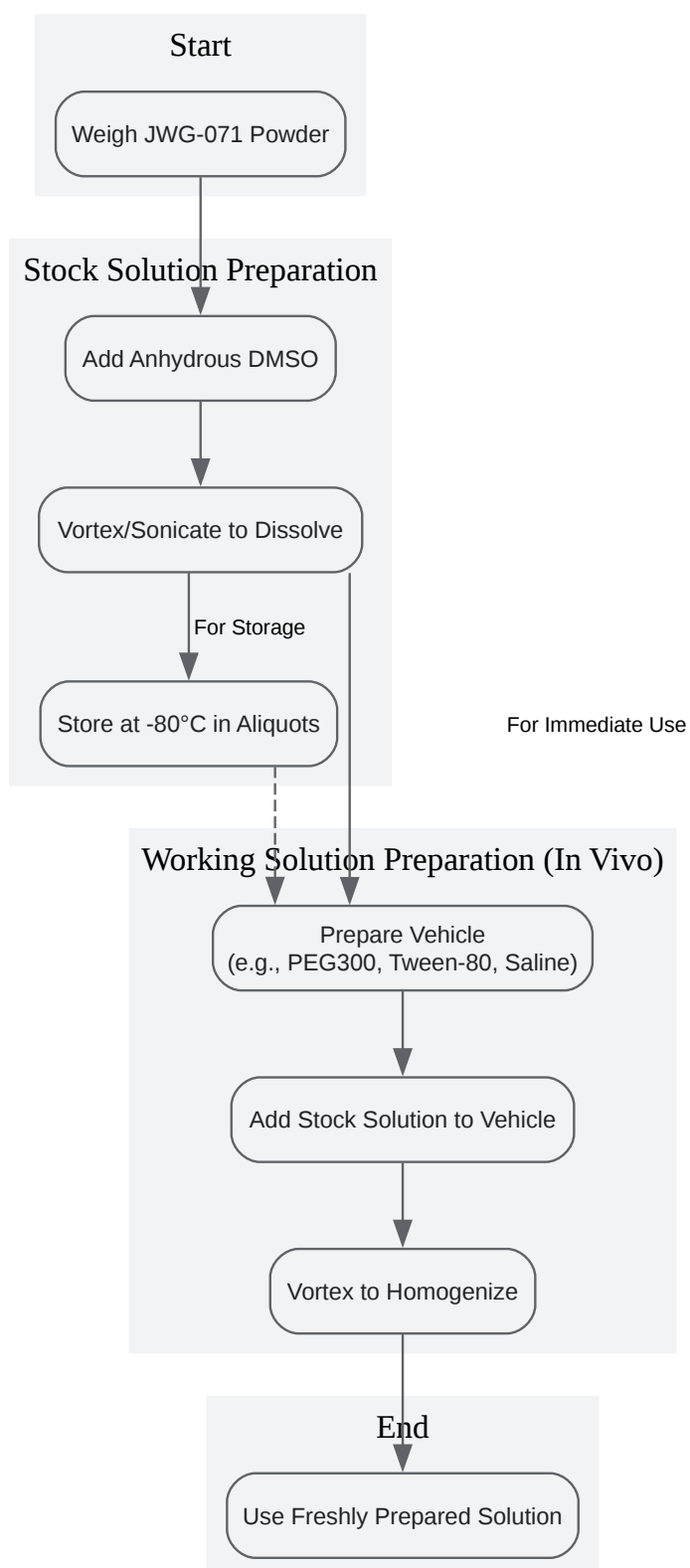
Issue	Possible Cause	Recommended Solution
Precipitation upon dilution in aqueous buffer	JWG-071 has low aqueous solubility. The organic solvent from the stock solution is not sufficient to maintain solubility in the aqueous working solution.	First, try to pre-warm both the stock solution and the aqueous buffer to 37°C before mixing. If precipitation persists, consider using a formulation with solubilizing agents such as PEG300, Tween-80, or cyclodextrins. It is also recommended to first dilute the DMSO stock in DMSO to an intermediate concentration before adding it to the aqueous medium.
Inconsistent experimental results	Degradation of JWG-071 in solution.	Always prepare fresh solutions of JWG-071 for each experiment. If a stock solution must be used, ensure it has been stored properly in aliquots at -80°C and has not undergone multiple freeze-thaw cycles.
Difficulty dissolving the powder	Insufficient mixing or low temperature.	Vortex the solution for an extended period. Gentle heating (e.g., in a 37°C water bath) or sonication can significantly aid in the dissolution of JWG-071.
Phase separation in the final formulation	Immiscibility of the solvent components.	Ensure the solvents are added in the correct order as specified in the protocols and are thoroughly mixed after each addition. The use of emulsifying agents like Tween-80 is crucial for maintaining a

homogenous solution in
certain formulations.

Visualizations

Experimental Workflow for **JWG-071** Solution

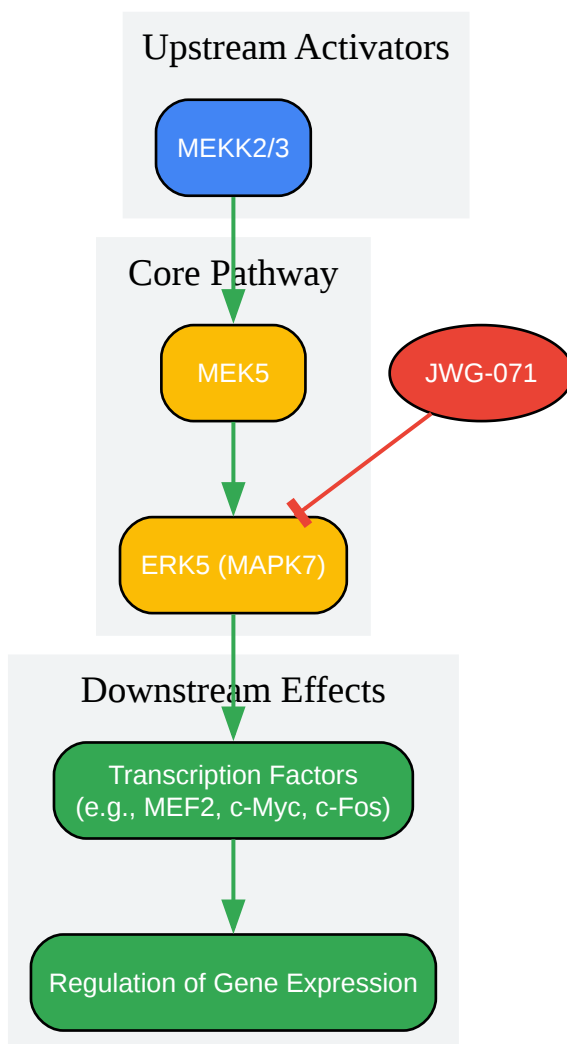
Preparation



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Caption: Workflow for preparing **JWG-071** solutions.

Simplified JWG-071 Signaling Pathway



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Caption: **JWG-071** inhibits the ERK5 signaling pathway.

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